

Discovery and history of Mordant Red 19 dye

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Compound of Interest

Compound Name: *Mordant red 19*

Cat. No.: *B1208130*

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An In-depth Technical Guide to the Discovery and History of **Mordant Red 19**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of the mordant dye C.I. **Mordant Red 19**. It details the dye's history, chemical properties, synthesis, and application methodologies.

Introduction and History

Mordant Red 19 (C.I. 18735) is a synthetic azo dye that emerged in the early 20th century.^[1] Unlike ancient natural dyes such as Alizarin, which were used for millennia, **Mordant Red 19** is a product of modern industrial chemistry. As an azo dye, its structure is characterized by the presence of a nitrogen-nitrogen double bond (N=N), which forms the chromophore.

Its primary application is in the dyeing of textiles, particularly protein fibers like wool. It is a mordant dye, meaning it requires a substance (a mordant), typically a metal salt, to bind the dye to the fabric.^{[2][3]} The mordant forms a coordination complex with the dye molecule and attaches to the fiber, enhancing the fastness and influencing the final color of the dyed material. ^[3] Chromium salts are commonly used as mordants with this dye.^[2]

Chemical and Physical Properties

Mordant Red 19 is an organic compound with the chemical formula $C_{16}H_{13}ClN_4O_5S$.^[2] It is typically supplied as its sodium salt ($C_{16}H_{12}ClN_4NaO_5S$).^[4]

Quantitative Data Summary

The key chemical and physical properties of **Mordant Red 19** are summarized in the tables below.

Table 1: Chemical Identifiers and Properties

Property	Value	Reference(s)
IUPAC Name	5-Chloro-2-hydroxy-3-(3-methyl-5-oxo-1-phenyl-4,5-dihydro-1H-pyrazol-4-ylazo)-benzenesulfonic acid	[2]
Common Name	Mordant Red 19	[2]
C.I. Name	C.I. Mordant Red 19, 18735	[4]
Other Names	Superchrome Red G, Metachrome Red 5G, Chrome Red 3G	[2]
CAS Number	25746-81-0; 1934-24-3 (sodium salt)	[2]
Chemical Formula	<chem>C16H13ClN4O5S</chem>	[2]
Molar Mass	408.81 g·mol ⁻¹ (Acid form); 430.80 g·mol ⁻¹ (Sodium salt)	[2][4]
Appearance	Red powder	[5]
Absorbance Peak (λ max)	196 nm	[5]

Table 2: Colorimetric Data

Color Space	Values	Reference(s)
HEX Triplet	#AE0C00	[2][6][7]
RGB	174, 12, 0	[2][7]
CMYK	0, 93.1, 100, 31.8	[7]
HSV	4°, 100%, 68%	[2][6]

Table 3: Solubility and Behavior in Solvents

Solvent	Solubility / Behavior	Reference(s)
Water	Soluble (orange-red solution)	[4]
Ethanol	Soluble (brownish-light orange)	[4]
Acetone	Soluble	[4]
Cellosolve	Soluble	[4]
Other Organic Solvents	Insoluble	[4]
Concentrated H ₂ SO ₄	Yellow-orange, precipitates yellow upon dilution	[4]
Concentrated HNO ₃	Shallow olive-brown solution	[4]
10% NaOH Solution	Turns yellow-orange	[4]

Table 4: Fastness Properties on Wool

Property	ISO Rating	AATCC Rating	Reference(s)
Light Fastness	6	6	[4]
Washing (Soaping)	4-5	5	[4]
Perspiration Fastness	4-5	5	[4]
Water Fastness	4-5	-	[4]
Fulling (Alkali)	4	-	[4]
Fulling (Acid)	5	-	[4]
Ironing	3	5	[4]

Experimental Protocols

Synthesis of Mordant Red 19

The industrial manufacturing process for **Mordant Red 19** involves a two-step diazotization and coupling reaction.[\[4\]](#)[\[8\]](#)

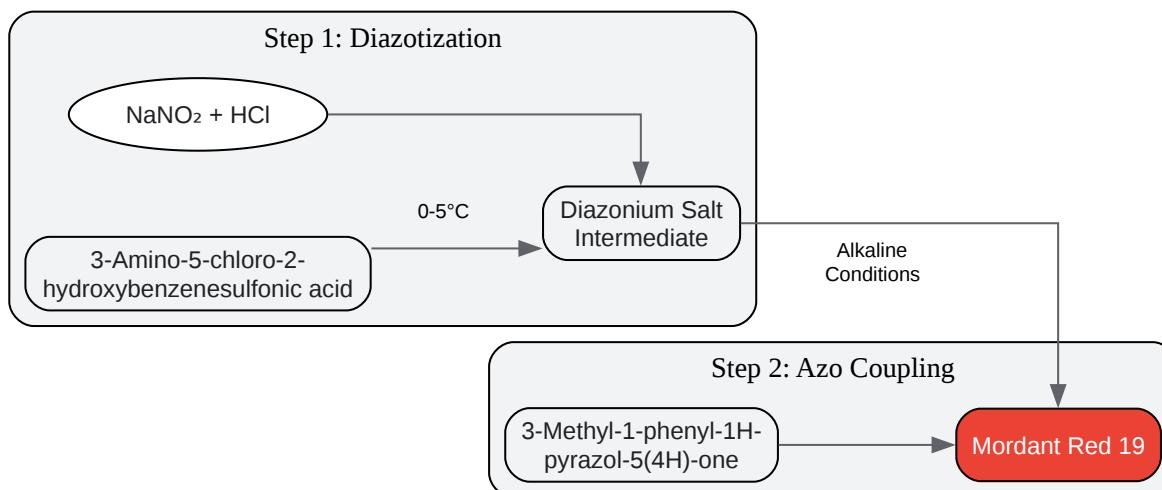
Step 1: Diazotization of 3-Amino-5-chloro-2-hydroxybenzenesulfonic acid

- Prepare a solution of 3-Amino-5-chloro-2-hydroxybenzenesulfonic acid in an acidic medium (e.g., hydrochloric acid).
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a solution of sodium nitrite (NaNO_2) to the cooled solution with constant stirring.
- The reaction produces a diazonium salt intermediate. Maintain the low temperature to ensure the stability of the salt.

Step 2: Azo Coupling

- Prepare a separate alkaline solution of the coupling agent, 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one.

- Slowly add the previously prepared cold diazonium salt solution to the coupling agent solution.
- Maintain the temperature and pH of the reaction mixture to facilitate the electrophilic substitution reaction.
- The azo coupling reaction occurs, forming the **Mordant Red 19** dye.
- The resulting dye precipitates from the solution and can be isolated by filtration, followed by washing and drying.



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Synthesis pathway for **Mordant Red 19**.

Application Protocol: Mordant Dyeing of Wool

This protocol outlines a general procedure for dyeing wool fibers with **Mordant Red 19** using a chromium mordant.

Materials:

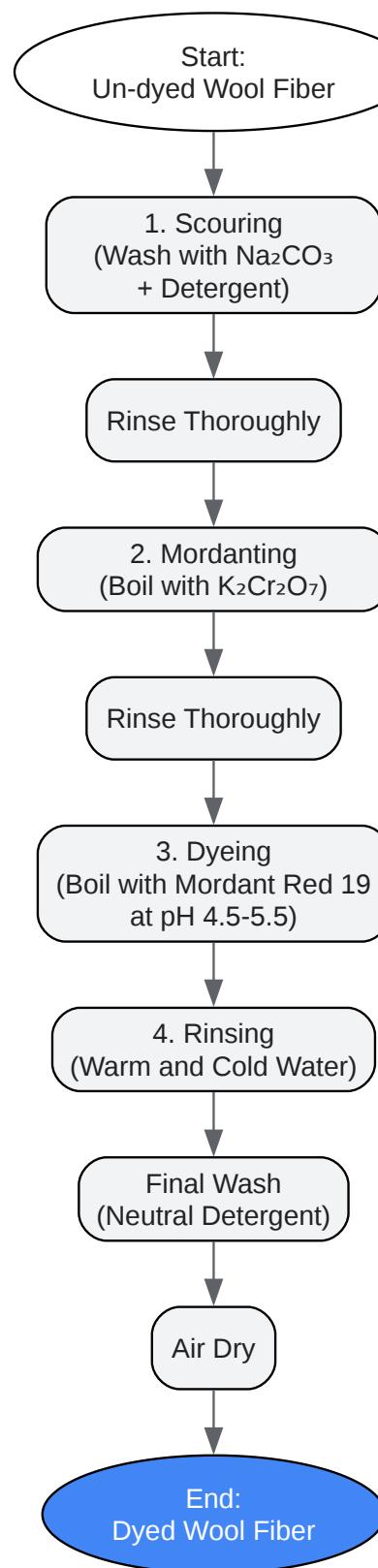
- Wool yarn or fabric

- **Mordant Red 19** dye
- Potassium dichromate (mordant)
- Acetic acid or sulfuric acid (for pH control)
- Sodium carbonate (for scouring)
- Non-ionic detergent
- Deionized or distilled water
- Stainless steel dye bath and heating equipment
- Glass stirring rods
- Personal Protective Equipment (gloves, goggles, lab coat)

Procedure:

- Scouring (Cleaning the Fiber):
 - Wash the wool in a solution of 0.5 g/L sodium carbonate and 1 g/L non-ionic detergent at 40-50°C for 30 minutes to remove impurities.
 - Rinse thoroughly with warm water, then cold water, until the water runs clear.
- Mordanting:
 - Prepare a mordant bath with a liquor ratio of 40:1 (40 mL of water for every 1 g of wool).
 - Dissolve potassium dichromate (3% on weight of fiber, owf) in the water.
 - Enter the wet, scoured wool into the mordant bath.
 - Slowly raise the temperature to boiling (100°C) over 45-60 minutes.
 - Hold at boiling for 60 minutes, stirring gently to ensure even mordanting.

- Allow the bath to cool slowly, then remove the wool and rinse thoroughly.
- Dyeing:
 - Prepare a new dye bath with a 40:1 liquor ratio.
 - Dissolve the required amount of **Mordant Red 19** dye (e.g., 2% owf) in a small amount of hot water and add it to the dye bath.
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
 - Enter the wet, mordanted wool into the dye bath at approximately 40°C.
 - Raise the temperature to boiling over 45-60 minutes.
 - Maintain at boiling for 60-90 minutes, stirring gently.
 - Allow the bath to cool gradually.
- Rinsing and Finishing:
 - Remove the dyed wool from the exhausted dye bath.
 - Rinse with warm water, followed by cold water, until no more color bleeds from the fiber.
 - A final wash with a neutral detergent can be performed to remove any unfixed dye.
 - Squeeze out excess water and allow the wool to air dry away from direct sunlight.



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Experimental workflow for mordant dyeing.

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- To cite this document: BenchChem. [Discovery and history of Mordant Red 19 dye]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1208130#discovery-and-history-of-mordant-red-19-dye>

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